

Assessing the Genotoxicity of Altromycin G: A Comparative Analysis with Erythromycin

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Compound of Interest

Compound Name: Altromycin G

Cat. No.: B1665277

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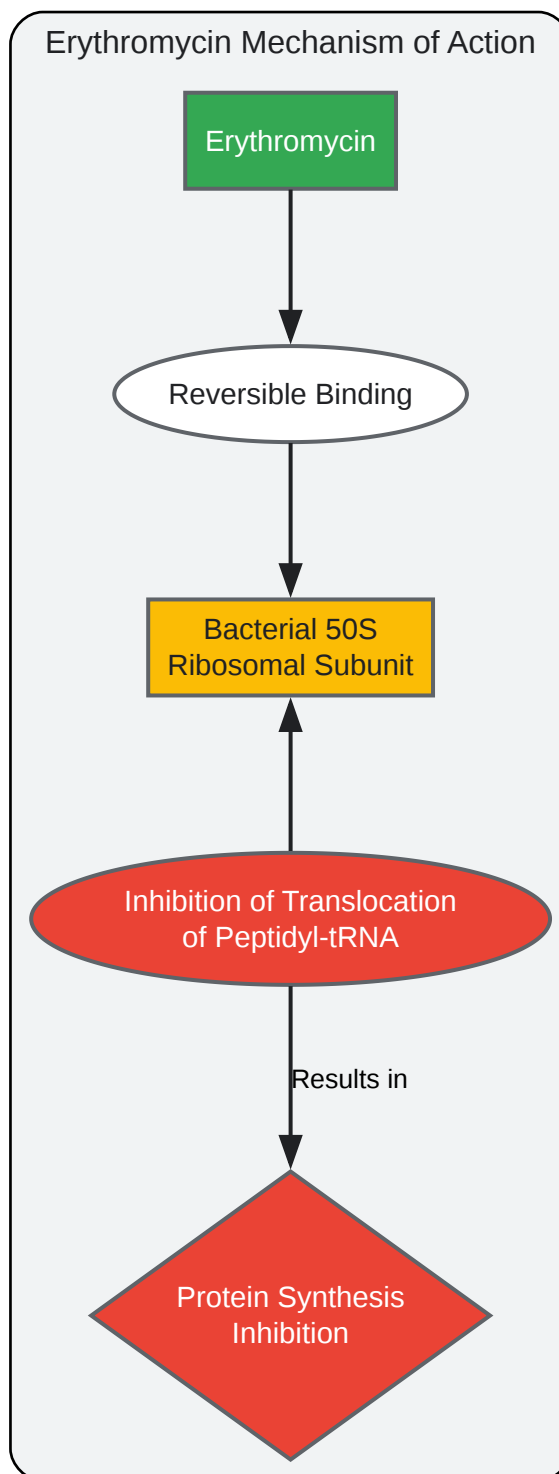
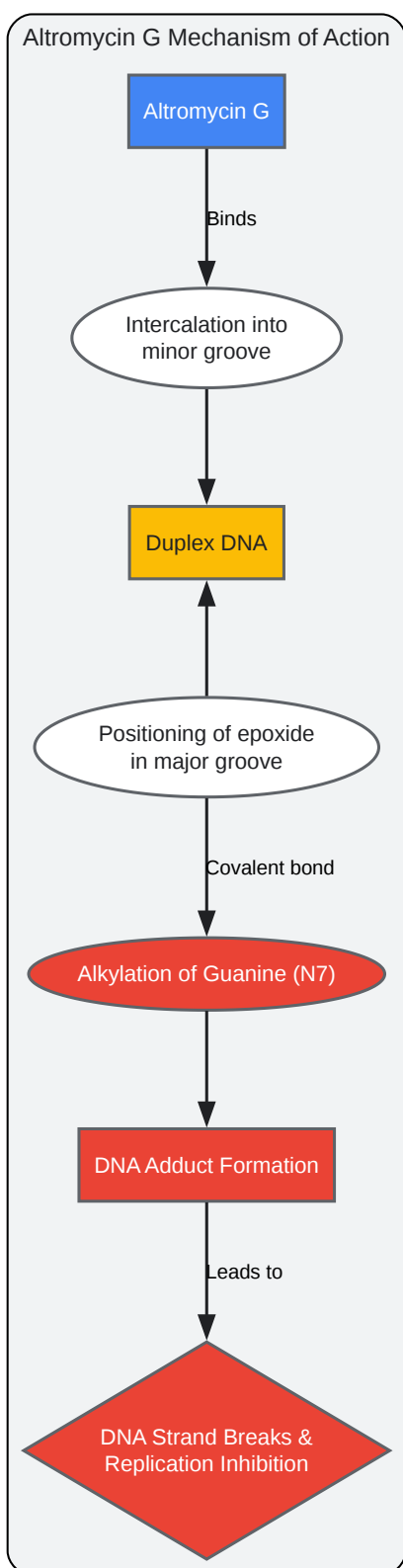
This guide provides a comparative assessment of the genotoxicity of **Altromycin G**, a member of the pluramycin family of antibiotics. Due to the limited direct experimental data on **Altromycin G**, its genotoxic potential is inferred from the well-documented mechanism of action of the pluramycin class. This is contrasted with Erythromycin, a widely used macrolide antibiotic with a different mechanism of action and a more complex genotoxicity profile.

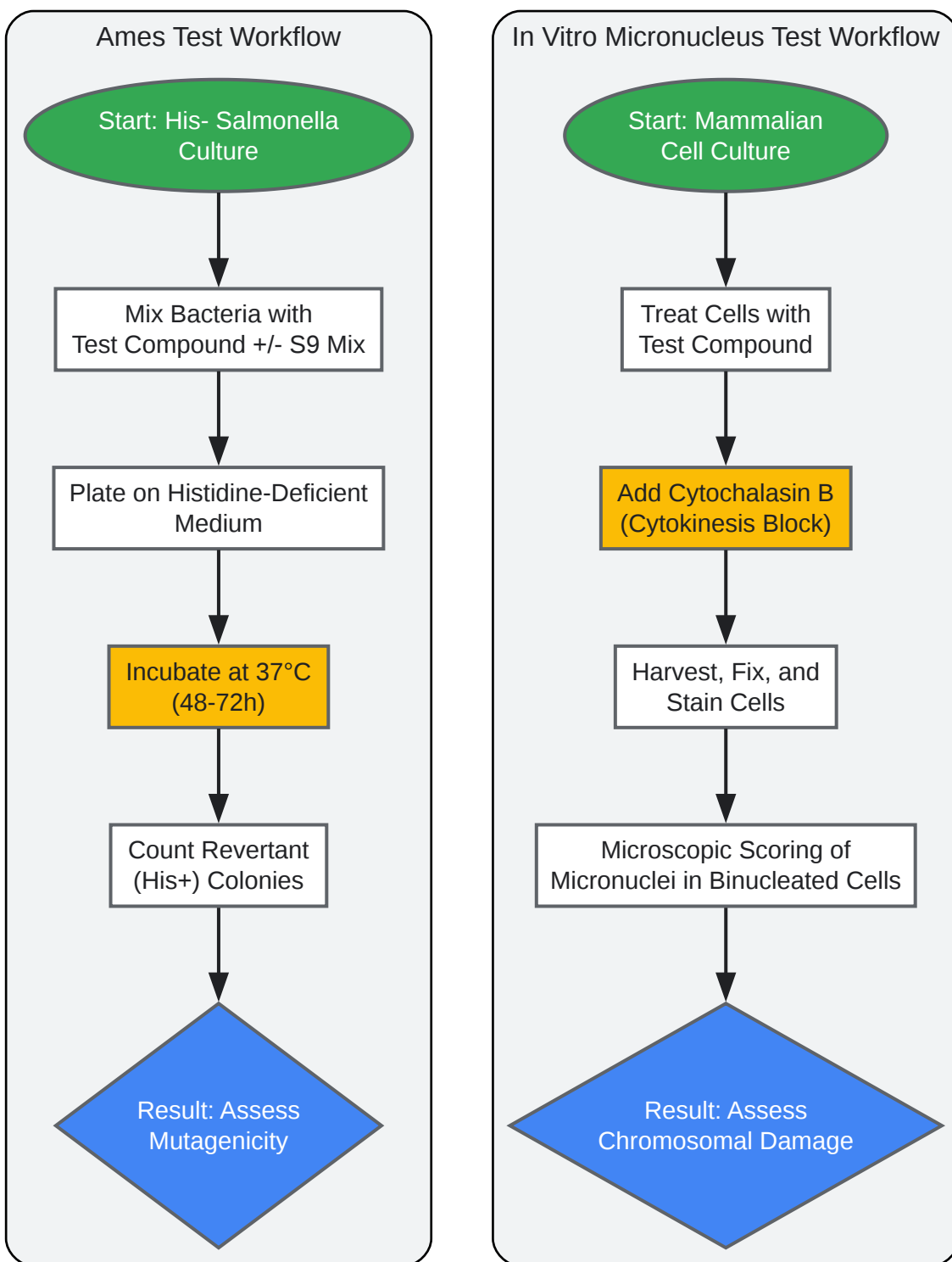
Comparison of Mechanisms of Action

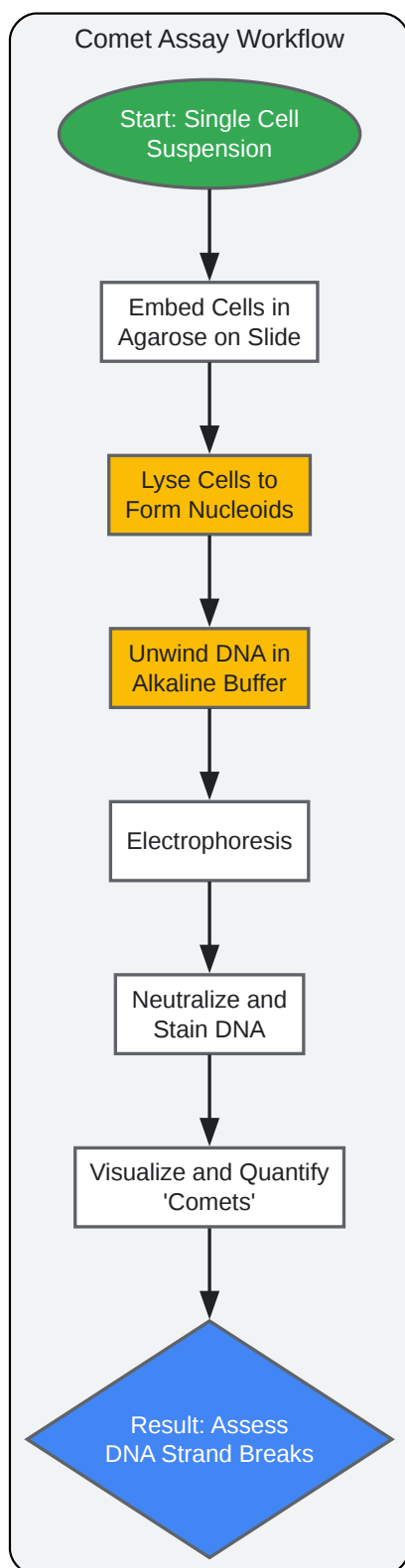
The potential for a compound to be genotoxic is intrinsically linked to its mechanism of action. **Altromycin G** and Erythromycin represent two distinct classes of antibiotics with fundamentally different cellular targets.

Altromycin Class: DNA Alkylation and Intercalation

Altromycins, as part of the pluramycin family, are potent antitumor antibiotics.^[1] Their primary mechanism involves direct interaction with DNA. The process begins with the planar anthraquinone core of the molecule intercalating, or "threading," into the DNA duplex. This positions the reactive epoxide side chain within the major groove of the DNA.^{[2][3]} Subsequently, a covalent bond is formed between the antibiotic and the N7 position of a guanine base, resulting in an alkylated DNA adduct.^[2] This adduct disrupts the normal structure of DNA, leading to strand breaks and inhibition of DNA replication and transcription, which are hallmarks of genotoxicity.







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References

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